

# Ethyleneglycol monovinyl ester storage and handling

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: 2-(Vinylloxy)ethanol

CAS No.: 764-48-7

Cat. No.: S563808

[Get Quote](#)

## Substance Identification and Hazards

The table below summarizes the core identification and known hazard information for Ethylene Glycol Monovinyl Ether.

Property	Details
CAS Number	764-48-7 [1]
Synonyms	2-(Ethenyloxy)ethanol; 2-(Vinylloxy)ethanol; 2-Hydroxyethyl vinyl ether [1]
Description	Clear colorless liquid [1]
Major Hazards	May cause irritation. High-dose animal studies show general anesthesia and liver injury [1].
Hazard Classification	UN3271 (Ethers, n.o.s.) [1]

## Experimental & Handling Context

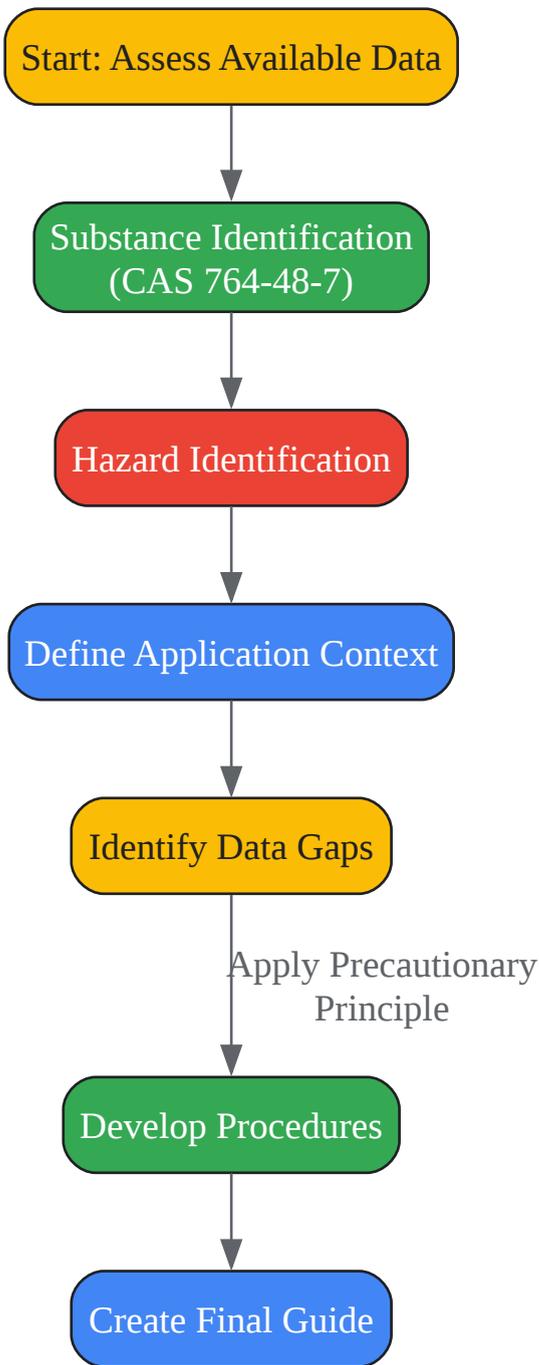
The provided search results lack detailed experimental protocols for this specific compound. However, one source notes its primary **industrial use is in the production of plastics, lacquers, and protective coatings** [1]. This application context is crucial as it suggests that handling likely involves industrial-scale safety protocols rather than small-scale laboratory procedures.

## Broader Context from Related Compounds

To build a more complete safety profile, it is useful to consider the behavior of related compounds. The broader ethylene glycol (EG) family shares some toxicological features, though key differences exist.

Compound	Common Toxicological Features	Key Differences & Metabolites
<b>Ethylene Glycol (EG)</b>	CNS depression, metabolic acidosis [2] [3]	Metabolized to <b>glycolic acid</b> and <b>oxalic acid</b> (leading to nephrotoxicity) [2] [3].
<b>Diethylene Glycol (DEG)</b>	CNS depression, metabolic acidosis [3]	Metabolized to <b>diglycolic acid (DGA)</b> , a key agent in nephrotoxicity [3].
<b>Higher EGs (Tri-, Tetra-)</b>	Lower acute toxicity, CNS depression at high doses [3]	<b>Do not form significant oxalates</b> ; less concern for certain types of kidney toxicity [3].

A logical workflow for developing safety procedures can be visualized below. This diagram outlines the key considerations and steps based on the available data.



[Click to download full resolution via product page](#)

## How to Develop Your Internal Guide

Since a full public whitepaper isn't available, I recommend you build your internal guide by:

- **Consulting Primary Chemical Safety Resources:** The most critical step is to obtain the **Safety Data Sheet (SDS)** from the manufacturer or supplier of the compound you are using. This is the legally mandated document that will contain precise information on **handling, storage, personal protective equipment (PPE), first aid, and fire-fighting measures**.
- **Leveraging Read-Across Data:** Use the toxicological information from the broader ethylene glycol series [3] as a scientific basis for understanding potential health hazards, while being mindful of the metabolic differences.
- **Implementing General Ether Precautions:** Given its classification as an ether [1], standard safety practices for ethers should be a baseline. This includes using explosion-proof refrigeration if cold storage is needed, ensuring good ventilation, and eliminating ignition sources in the work area.

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Ethylene glycol monovinyl ether - Hazardous Agents | Haz-Map [[haz-map.com](http://haz-map.com)]
2. Ethylene glycol: toxicological overview - GOV.UK [[gov.uk](http://gov.uk)]
3. A toxicological review of the ethylene glycol series: Commonalities... [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]

To cite this document: Smolecule. [Ethyleneglycol monovinyl ester storage and handling]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b563808#ethyleneglycol-monovinyl-ester-storage-and-handling>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)